

D-Glucamine safety and handling in a lab setting

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *D-Glucamine*

Cat. No.: *B015948*

[Get Quote](#)

An In-depth Technical Guide to **D-Glucamine** Safety and Handling in a Laboratory Setting

Introduction

D-Glucamine is a versatile amino sugar derived from sorbitol, widely utilized in various research and industrial applications.^[1] Its roles include serving as an excipient in pharmaceutical formulations to enhance the solubility and stability of active ingredients, a reagent in biochemical assays, and a substrate for studying sugar transporter pathways.^{[1][2]} It is also used in the cosmetics industry for its moisturizing and skin-conditioning properties.^{[1][3]} Given its broad utility, a thorough understanding of its safety profile and proper handling procedures is essential for researchers, scientists, and drug development professionals. This guide provides a comprehensive overview of the safe handling, storage, and emergency procedures for **D-Glucamine** in a laboratory environment, based on available safety data.

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **D-Glucamine** and its common derivatives like N-Ethyl-**D-glucamine** are generally not classified as hazardous substances or mixtures.^[4] However, some suppliers indicate that **D-Glucamine** may cause skin irritation (H315) and serious eye irritation (H319).^[5] As a matter of good laboratory practice, it should be handled with care to minimize exposure. Long-term exposure to high concentrations of dust may lead to changes in lung function.^[6]

Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to ensure safety and maintain the integrity of the compound.

Handling

General good industrial hygiene and safety practices should be followed.^{[4][7]}

- Ventilation: Handle in a well-ventilated area.^{[6][8]} Use local exhaust ventilation where dust may be generated.^{[4][9]}
- Personal Contact: Avoid contact with skin, eyes, and clothing.^{[9][10][11]} Do not ingest or inhale.^{[10][11]}
- Hygiene: Wash hands thoroughly with soap and water after handling, even if gloves were worn.^{[6][10][12]} Do not eat, drink, or smoke in the laboratory.^{[6][13]}
- Dust Formation: Minimize dust generation and accumulation.^{[10][12]} Avoid creating aerosols.^{[8][14]}

Storage

- Container: Keep containers tightly closed in a dry, cool, and well-ventilated place.^{[4][8][9][10]}
- Conditions: **D-Glucamine** is hygroscopic and can be air-sensitive; some suppliers recommend storing it under an inert gas.^{[4][5]} Recommended storage temperatures can range from room temperature to 0-8°C.^{[1][3][15]} Stock solutions should be stored at -20°C for up to one month or -80°C for up to six months.^[2]
- Incompatibilities: Store away from strong oxidizing agents.^{[10][16]}

Personal Protective Equipment (PPE)

Appropriate PPE must be worn to prevent exposure. The type of protective equipment should be selected based on the concentration and amount of the substance at the specific workplace.^[4]

PPE Type	Specification	Rationale & Citations
Eye/Face Protection	Safety glasses with side-shields or goggles.	Use equipment tested and approved under government standards like NIOSH (US) or EN 166 (EU). [4] [8] [14] [17]
Skin Protection	Impervious gloves (e.g., natural rubber).	Gloves must be inspected before use. Use proper glove removal technique to avoid skin contact. Wash and dry hands after use. [4] [8] [16] [17]
Body Protection	Laboratory coat or long-sleeved clothing.	Choose body protection appropriate for the task and potential for exposure. [4] [13] [17]
Respiratory Protection	Generally not required under normal use with adequate ventilation.	If nuisance dust levels are present, a type N95 (US) or type P1 (EN 143) dust mask may be used. [4] A full-face respirator may be needed if exposure limits are exceeded. [8] [14]

First Aid and Emergency Procedures

While **D-Glucamine** is not considered highly toxic, prompt first aid measures should be taken in case of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek medical attention. [4] [8] [14] [17]
Skin Contact	Remove contaminated clothing. Wash off with soap and plenty of water. Seek medical attention if irritation occurs. [4] [6] [8] [17]
Eye Contact	Rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and get medical attention. [4] [6] [8] [14] [17]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a doctor. [4] [8] [14] [17]

Firefighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[4\]](#)[\[8\]](#)[\[10\]](#)[\[14\]](#) There is no restriction on the type of extinguisher that may be used.[\[6\]](#)
- Hazards: Thermal decomposition can produce hazardous gases such as carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[\[4\]](#)[\[10\]](#)
- Firefighter Protection: Wear self-contained breathing apparatus (SCBA) and full protective gear for firefighting if necessary.[\[4\]](#)[\[8\]](#)[\[10\]](#)[\[14\]](#)

Accidental Release Measures

In the event of a spill, follow these procedures to contain and clean up the material safely.

- Personal Precautions: Ensure adequate ventilation.[\[10\]](#)[\[11\]](#) Avoid dust formation.[\[4\]](#)[\[10\]](#)[\[11\]](#) Wear appropriate personal protective equipment (see Section 4.0).[\[8\]](#)[\[14\]](#) Keep unnecessary personnel away.[\[9\]](#)

- Environmental Precautions: Prevent the product from entering drains, sewers, or water courses.[\[4\]](#)[\[6\]](#)[\[8\]](#)
- Containment and Cleanup: Use dry clean-up procedures.[\[6\]](#) Sweep up or vacuum the spilled material and shovel it into a suitable, closed, and labeled container for disposal.[\[4\]](#)[\[6\]](#)[\[10\]](#)[\[17\]](#)

Data Presentation

Physical and Chemical Properties

Property	Value	Citations
Chemical Name	D-Glucamine (1-Amino-1-deoxy-D-glucitol)	[1] [5] [14]
CAS Number	488-43-7	[1] [5] [14] [18]
Molecular Formula	C ₆ H ₁₅ NO ₅	[1] [18]
Molecular Weight	181.19 g/mol	[5] [18]
Appearance	White to almost white crystalline solid/powder	[1] [3] [5]
Melting Point	126-128 °C (decomposes)	[19]
Solubility	Soluble in water	[3] [5]
Stability	Stable, but hygroscopic and air-sensitive	[4] [5] [19]

Toxicological Information

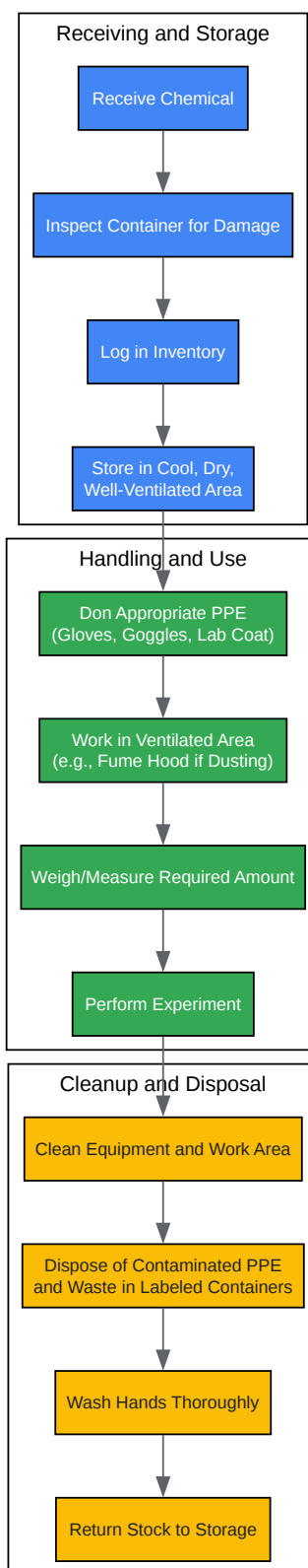
Toxicological data for **D-Glucamine** is limited. The material is not classified as harmful by ingestion due to a lack of corroborating evidence.[\[6\]](#) For the related compound N-Methyl-**D-glucamine** (CAS 6284-40-8), the following data is available:

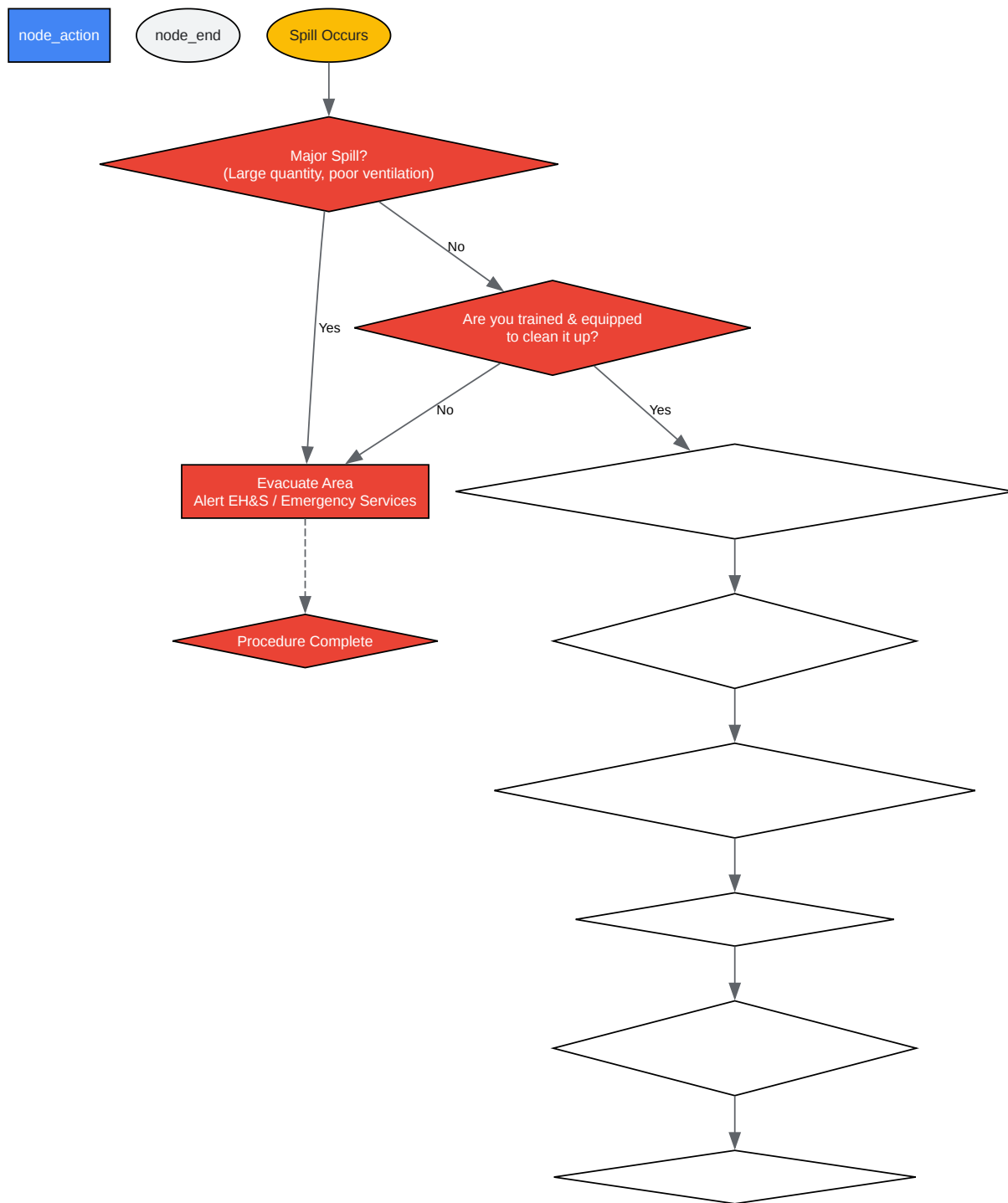
Test	Result	Species	Citations
------	--------	---------	-----------

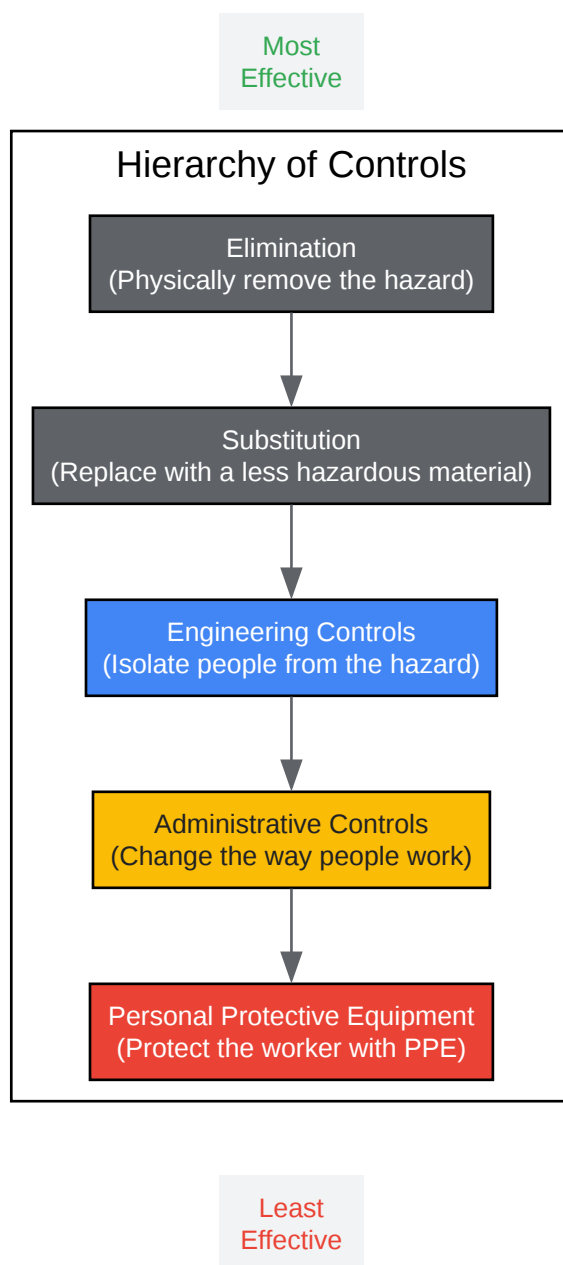
| LD50 Oral | 5000 mg/kg | Rat |[\[10\]](#)[\[17\]](#) |

Experimental Protocols and Workflows

The following diagrams illustrate standard workflows for handling **D-Glucamine** safely in a laboratory setting.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Page loading... [guidechem.com]
- 4. westliberty.edu [westliberty.edu]
- 5. D-Glucamine 488-43-7 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 6. static.cymitquimica.com [static.cymitquimica.com]
- 7. uwlax.edu [uwlax.edu]
- 8. echemi.com [echemi.com]
- 9. tcichemicals.com [tcichemicals.com]
- 10. fishersci.com [fishersci.com]
- 11. fishersci.com [fishersci.com]
- 12. sds.metasci.ca [sds.metasci.ca]
- 13. fishersci.fr [fishersci.fr]
- 14. echemi.com [echemi.com]
- 15. N-Methyl-D-glucamine [sorachim.com]
- 16. sdfine.com [sdfine.com]
- 17. assets.thermofisher.cn [assets.thermofisher.cn]
- 18. Glucamine | C₆H₁₅NO₅ | CID 452501 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 19. D-GLUCAMINE | 488-43-7 [chemicalbook.com]
- To cite this document: BenchChem. [D-Glucamine safety and handling in a lab setting]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b015948#d-glucamine-safety-and-handling-in-a-lab-setting]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com